

Essential Safety and Logistics for Handling 2-APB Hydrochloride

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Compound of Interest

Compound Name: 2-APB hydrochloride

Cat. No.: B160591

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds such as **2-APB hydrochloride**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a culture of safety and precision in the laboratory.

Chemical and Physical Properties of Related Compounds

While a specific Safety Data Sheet (SDS) for **2-APB hydrochloride** is not readily available, data from closely related benzofuran compounds like 5-APB and 6-APB provide critical safety insights.

Property	5-APB Hydrochloride	6-APB Hydrochloride	General Remarks
Chemical Formula	C ₁₁ H ₁₃ NO • HCl[1]	C ₁₁ H ₁₃ NO • HCl[2]	The molecular structure is similar.
Molecular Weight	211.7 g/mol [1]	211.7 g/mol	Identical molecular weight.
Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled H411: Toxic to aquatic life with long lasting effects[3]	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled H411: Toxic to aquatic life with long lasting effects[3]	Assumed to have similar acute toxicity and environmental hazards.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P273: Avoid release to the environment P280: Wear protective gloves/protective clothing/eye protection/face protection P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell P302+P352: IF ON SKIN: Wash with plenty of soap and water P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P273: Avoid release to the environment P280: Wear protective gloves/protective clothing/eye protection/face protection P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell P302+P352: IF ON SKIN: Wash with plenty of soap and water P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a	Standard precautions for handling harmful substances should be followed.

position comfortable for breathingP501:	position comfortable for breathingP501:
Dispose of contents/container in accordance with local/regional/national/ international regulations[3][4]	Dispose of contents/container in accordance with local/regional/national/ international regulations[3]

Operational Plan for Handling 2-APB Hydrochloride

A systematic approach to handling **2-APB hydrochloride** is crucial to minimize exposure and ensure safety.

1. Engineering Controls:

- Always handle **2-APB hydrochloride** in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.

2. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of chemical-resistant gloves, with the outer glove being a long-cuffed nitrile or neoprene glove.[5]
- Eye Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes.[5][6]
- Lab Coat/Gown: A disposable, fluid-resistant gown or a dedicated lab coat made of a low-permeability fabric should be worn.[5]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved N95 or higher-level respirator is required.[7][8]

3. Handling Procedures:

- Before handling, carefully read all available safety information and have a clear understanding of the experimental protocol.
- Weigh and transfer the compound within a fume hood to minimize the risk of inhalation.
- Avoid direct contact with the skin, eyes, and clothing.[\[6\]](#)
- Use dedicated and clearly labeled equipment for handling this compound.
- Keep containers tightly closed when not in use.[\[6\]](#)

4. Storage:

- Store **2-APB hydrochloride** in a cool, dry, and well-ventilated area, away from incompatible materials.
- The storage area should be secure and accessible only to authorized personnel.
- Keep the container tightly sealed.[\[3\]](#)

Emergency Procedures

1. In Case of Skin Contact:

- Immediately remove contaminated clothing.
- Wash the affected area with copious amounts of soap and water for at least 15 minutes.[\[4\]](#)
- Seek medical attention if irritation persists.

2. In Case of Eye Contact:

- Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#)
- Seek immediate medical attention.

3. In Case of Inhalation:

- Move the individual to fresh air.[4][6]
- If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[4][6]
- Seek immediate medical attention.

4. In Case of Ingestion:

- Do NOT induce vomiting.
- Rinse mouth with water.[4]
- Never give anything by mouth to an unconscious person.[4]
- Seek immediate medical attention.[4]

5. In Case of a Spill:

- Evacuate the area and restrict access.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for proper disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All waste containing **2-APB hydrochloride** must be treated as hazardous waste and disposed of in accordance with all local, state, and federal regulations.

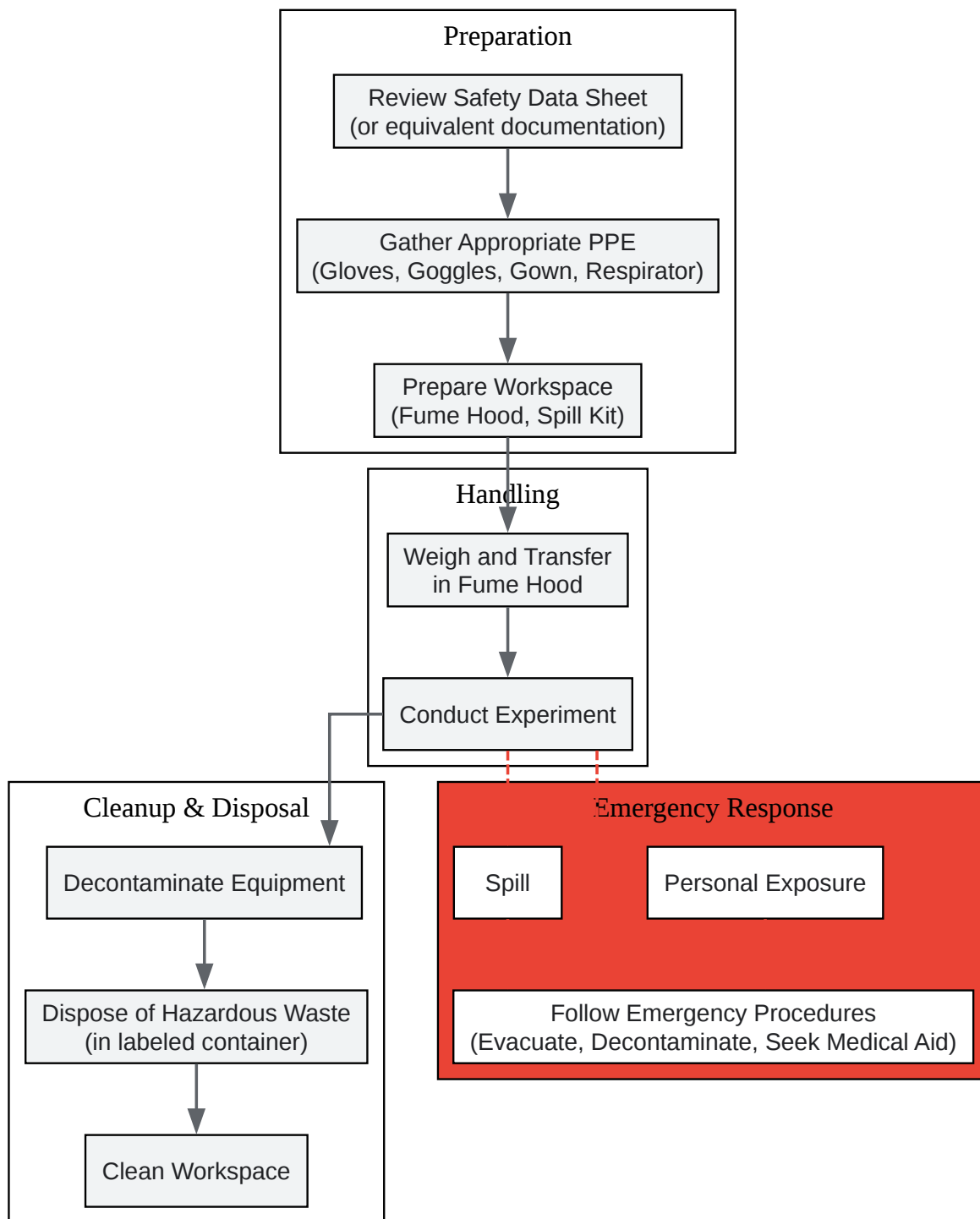
1. Waste Collection:

- Collect all contaminated materials, including gloves, disposable lab coats, and absorbent materials, in a designated and clearly labeled hazardous waste container.
- Do not mix this waste with other chemical waste streams unless explicitly permitted.

2. Disposal Procedure:

- For unused or expired **2-APB hydrochloride**, do not dispose of it down the drain or in the regular trash.
- The recommended disposal method is to mix the compound with an unappealing, inert substance like cat litter or used coffee grounds, place it in a sealed container, and then dispose of it in the designated hazardous waste stream.[9]
- Alternatively, consult your institution's environmental health and safety (EHS) office for specific disposal protocols.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-APB hydrochloride**.

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